

Cytotoxicity of Ganoderic Acids on H460 Cancer Cells: A Technical Overview

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Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B15596666*

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Disclaimer: As of the latest literature review, specific data on the cytotoxicity of **Ganoderenic Acid C** on H460 cancer cells is not readily available. This technical guide, therefore, presents a comprehensive overview of the cytotoxic effects of other well-researched ganoderic acids, namely Ganoderic Acid A, Ganoderic Acid DM, and Ganoderic Acid T, on H460 and other non-small cell lung cancer (NSCLC) cell lines. This information serves as a valuable proxy for understanding the potential anti-cancer mechanisms of the broader ganoderic acid family.

Introduction

Ganoderic acids, a class of highly oxygenated lanostane-type triterpenoids isolated from the medicinal mushroom *Ganoderma lucidum*, have garnered significant attention for their potential as anti-cancer agents.^[1] These compounds have been shown to exhibit cytotoxic effects against a variety of cancer cell lines, including those of lung cancer.^[2] This guide focuses on the cytotoxic properties of specific ganoderic acids on the H460 human non-small cell lung cancer cell line, exploring the underlying molecular mechanisms and providing detailed experimental protocols for their investigation.

Quantitative Cytotoxicity Data

The cytotoxic effects of various ganoderic acids on H460 and other NSCLC cells have been quantified in several studies. The half-maximal inhibitory concentration (IC50), a measure of the potency of a substance in inhibiting a specific biological or biochemical function, is a key metric.

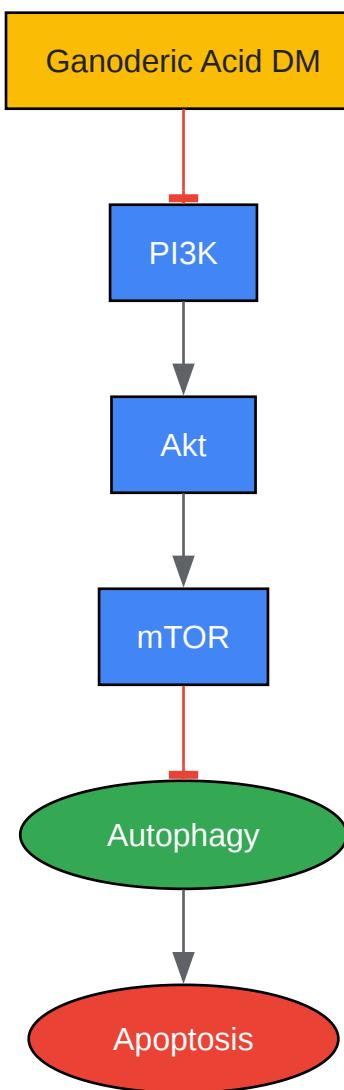
| Ganoderic Acid | Cell Line | Assay | Incubation Time (h) | IC50 (μM) | Reference |
|-------------------|-------------|---------------|---------------------|--|-----------|
| Ganoderic Acid A | H460 | MTT Assay | 48 | Not specified, but shown to inhibit proliferation at 10, 20, and 50 μM | [3] |
| Ganoderic Acid DM | NCI-H460 | Not Specified | Not Specified | Not Specified, but shown to induce apoptosis | [4] |
| Ganoderic Acid T | 95-D (Lung) | Not Specified | Not Specified | Not Specified, but shown to induce apoptosis | [5] |

Signaling Pathways in Ganoderic Acid-Induced Cytotoxicity

Ganoderic acids exert their cytotoxic effects through the modulation of several key signaling pathways involved in cell proliferation, apoptosis, and autophagy.

PI3K/Akt/mTOR Pathway

Ganoderic Acid DM has been shown to induce autophagic apoptosis in NCI-H460 cells by inhibiting the PI3K/Akt/mTOR signaling pathway.[4][6] This pathway is a crucial regulator of cell growth, proliferation, and survival. Inhibition of this pathway by Ganoderic Acid DM leads to the induction of autophagy and apoptosis.[4]

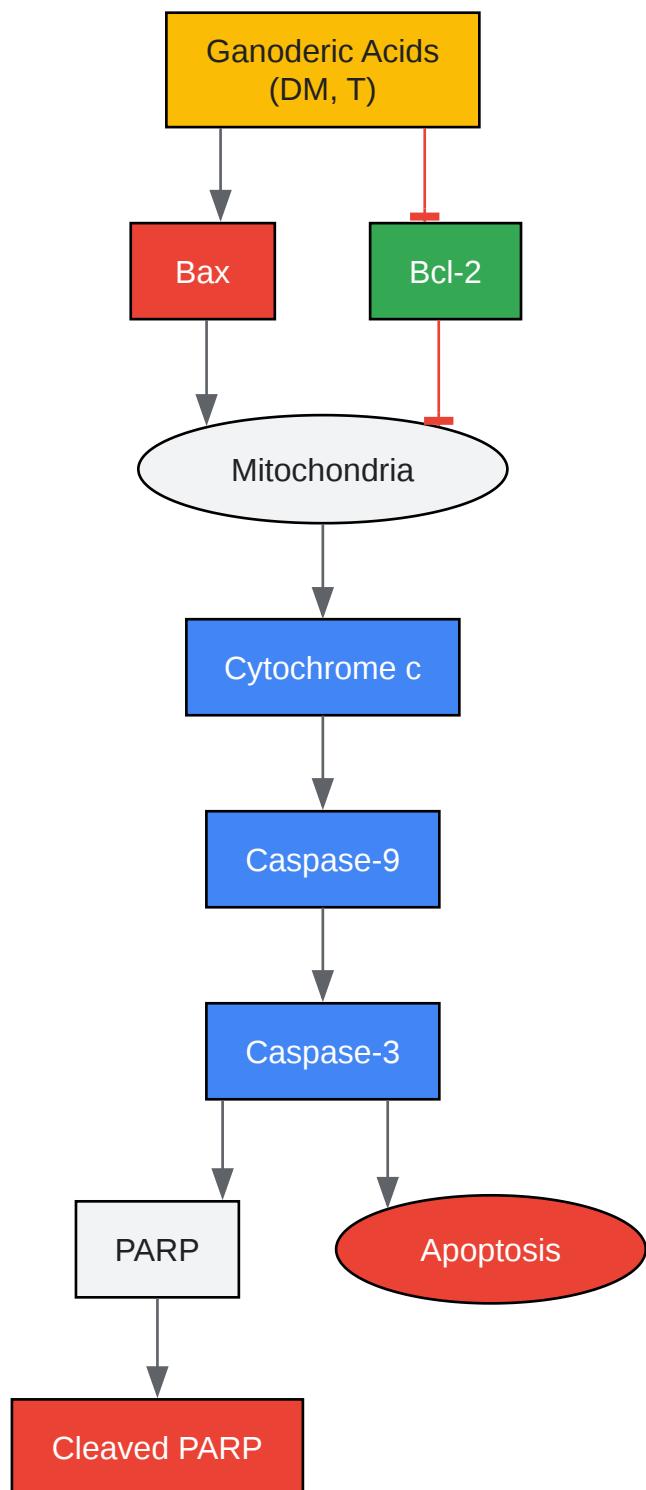


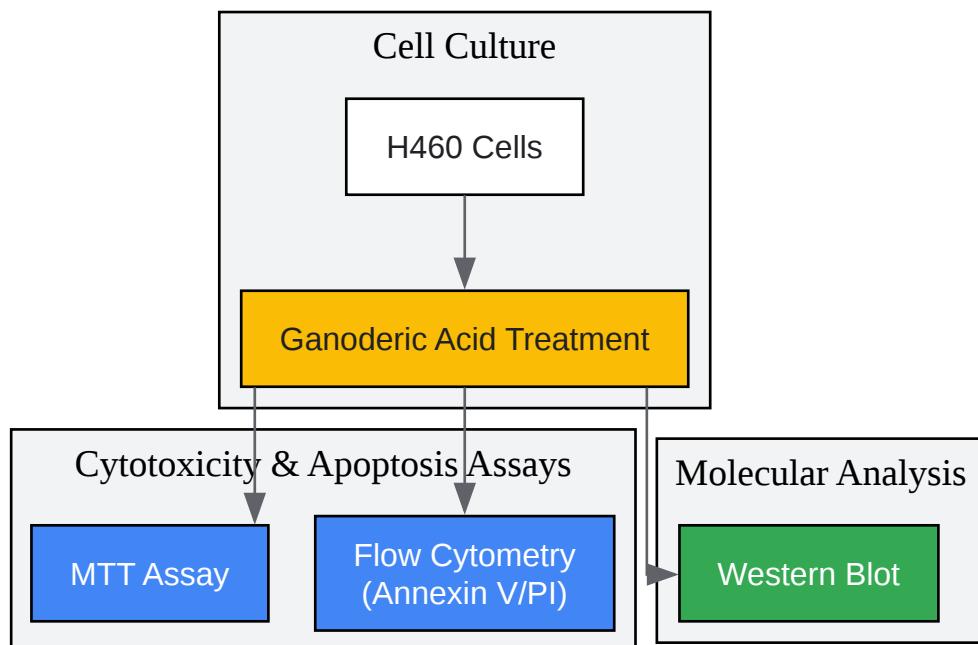
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PI3K/Akt/mTOR signaling pathway inhibition by Ganoderic Acid DM.

Apoptosis Pathway

Ganoderic acids, including DM and T, are known to induce apoptosis in lung cancer cells.^{[4][5]} This process is characterized by a series of morphological and biochemical changes, including cell shrinkage, chromatin condensation, and the activation of caspases. Ganoderic Acid DM treatment in NCI-H460 cells leads to a decrease in the anti-apoptotic protein Bcl-2 and an increase in the pro-apoptotic protein Bax, as well as cleaved caspase-3 and cleaved PARP.^[4] Ganoderic Acid T induces mitochondria-mediated apoptosis in lung cancer cells, involving the release of cytochrome c.^[5]





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